

# Technical Guide: Physical Properties of 4-Cyanophenylboronic Acid Pinacol Ester

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## Compound of Interest

**Compound Name:** 4-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)benzonitrile

**Cat. No.:** B157325

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of 4-Cyanophenylboronic acid pinacol ester. The information is curated for researchers, scientists, and professionals in drug development who utilize this versatile reagent in organic synthesis. This document presents quantitative data in a structured format, details relevant experimental protocols, and illustrates a key reaction pathway.

## Core Physical and Chemical Properties

4-Cyanophenylboronic acid pinacol ester, also known as **4-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)benzonitrile**, is a white to off-white or sometimes light brown crystalline powder. It is an essential building block in synthetic chemistry, particularly in palladium-catalyzed cross-coupling reactions.

## Quantitative Data Summary

The physical properties of 4-Cyanophenylboronic acid pinacol ester are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	171364-82-2	
Molecular Formula	C <sub>13</sub> H <sub>16</sub> BNO <sub>2</sub>	
Molecular Weight	229.08 g/mol	
Appearance	White to brown powder	
Melting Point	95-99 °C	
Boiling Point	345.8 ± 25.0 °C (Predicted)	
Density	1.06 ± 0.1 g/cm <sup>3</sup> (Predicted)	
Solubility	Slightly soluble in Chloroform and Methanol.	

## Experimental Protocols

Detailed methodologies for determining the key physical properties cited above are crucial for reproducibility and validation in a research setting.

### Melting Point Determination

The melting point of a solid organic compound is a critical indicator of its purity.

Methodology:

- Sample Preparation: A small amount of the finely powdered 4-Cyanophenylboronic acid pinacol ester is packed into a capillary tube to a height of 1-2 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which can be either an oil bath-based Thiele tube or a modern digital instrument with a heated metal block. The apparatus is equipped with a calibrated thermometer or temperature sensor.
- Heating and Observation: The sample is heated at a steady and slow rate, typically around 1-2 °C per minute, as the temperature approaches the expected melting point.

- Data Recording: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the last solid crystal disappears is recorded as the completion of melting. The range between these two temperatures is reported as the melting point range. For a pure compound, this range is typically narrow.

## Solubility Assessment

Determining the solubility of a compound in various solvents is fundamental for its application in reactions and for purification processes.

Methodology:

- Solvent Selection: A range of solvents with varying polarities are chosen for the assessment. For 4-Cyanophenylboronic acid pinacol ester, solvents like chloroform and methanol are relevant.
- Procedure: A pre-weighed small amount of the compound (e.g., 10 mg) is placed in a test tube. A measured volume of the selected solvent (e.g., 1 mL) is added incrementally.
- Observation: After each addition of the solvent, the mixture is vigorously agitated. The solubility is observed and can be qualitatively described as soluble, slightly soluble, or insoluble based on visual inspection. For quantitative analysis, the procedure is repeated until the solid is fully dissolved, and the solubility is expressed in terms of mass per volume of solvent.

## Spectroscopic Analysis

Spectroscopic data is essential for the structural confirmation of 4-Cyanophenylboronic acid pinacol ester.

<sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance) Spectroscopy:

- Sample Preparation: Approximately 5-10 mg of the compound is dissolved in a deuterated solvent (commonly CDCl<sub>3</sub>) in an NMR tube.
- Data Acquisition: The NMR tube is placed in the spectrometer. The spectrum is acquired by applying radiofrequency pulses and recording the resulting free induction decay (FID).

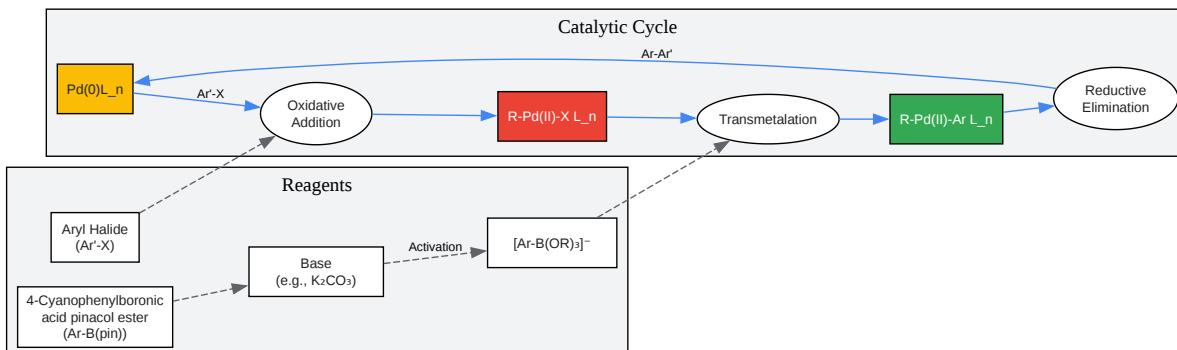
- Data Processing: The FID is Fourier-transformed to produce the NMR spectrum. The chemical shifts ( $\delta$ ) in parts per million (ppm), integration of proton signals, and their splitting patterns are analyzed to confirm the molecular structure.

#### IR (Infrared) Spectroscopy:

- Sample Preparation (Solid Film Method): A small amount of the solid is dissolved in a volatile solvent like methylene chloride. A drop of this solution is placed on a salt plate (e.g., KBr or NaCl). The solvent is allowed to evaporate, leaving a thin film of the compound on the plate.
- Data Acquisition: The salt plate is placed in the sample holder of an IR spectrometer. An infrared beam is passed through the sample, and the absorbance at different wavenumbers is recorded.
- Analysis: The resulting IR spectrum shows absorption bands corresponding to the vibrational frequencies of the functional groups present in the molecule, such as the C≡N stretch of the nitrile group and B-O bonds.

## Logical Relationships and Experimental Workflows

4-Cyanophenylboronic acid pinacol ester is a key reagent in Suzuki-Miyaura cross-coupling reactions, a powerful method for forming carbon-carbon bonds. The following diagram illustrates the catalytic cycle of this reaction.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

This technical guide serves as a foundational resource for understanding the key physical properties and applications of 4-Cyanophenylboronic acid pinacol ester. The provided data and protocols are intended to support the work of researchers and scientists in the field of organic chemistry and drug development.

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